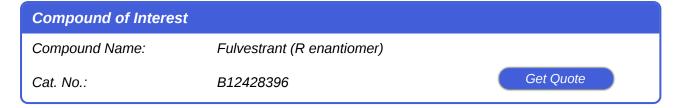


Application Notes and Protocols for Fulvestrant R Enantiomer Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fulvestrant is a selective estrogen receptor degrader (SERD) used in the treatment of hormone receptor-positive metastatic breast cancer.[1][2] It functions as an estrogen receptor antagonist, binding competitively to the estrogen receptor (ER) with an affinity similar to estradiol, and downregulates the ER protein in cancer cells.[3][4] Fulvestrant is supplied as a white crystalline solid.[5] These application notes provide a detailed protocol for the preparation of stock solutions of the R enantiomer of Fulvestrant for in vitro and in vivo research applications.

Data Presentation: Solubility and Storage

Proper solubilization and storage are critical for maintaining the stability and activity of Fulvestrant R enantiomer. The following tables summarize the solubility in common organic solvents and recommended storage conditions.

Table 1: Solubility of Fulvestrant



Solvent	Concentration	Molarity (approx.)	Notes	Reference
Dimethyl Sulfoxide (DMSO)	100 - 260 mg/mL	164.8 - 428.5 mM	Use of fresh, moisture-free DMSO is recommended. Sonication may be required to fully dissolve the compound.	[3][6]
Ethanol	20 - 30.3 mg/mL	32.9 - 49.9 mM	Sonication is recommended to aid dissolution.	[5][6]
Dimethylformami de (DMF)	~20 mg/mL	~32.9 mM	N/A	[5]

Note: The molecular weight of Fulvestrant ($C_{32}H_{47}F_5O_3S$) is 606.77 g/mol , which is used for molarity calculations.[6]

Table 2: Storage and Stability of Fulvestrant Stock Solutions

Form	Storage Temperature	Stability	Reference
Crystalline Solid	-20°C	≥ 4 years	[5]
In Solvent (e.g., DMSO)	-80°C	1 year	[3][6]
In Solvent (e.g., DMSO)	-20°C	1 month	[3]
Aqueous Solutions	Room Temperature	Not recommended for more than one day	[5]



Experimental Protocols

Materials and Equipment:

- Fulvestrant R enantiomer (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Anhydrous Ethanol
- Sterile microcentrifuge tubes or vials
- Inert gas (e.g., argon or nitrogen)
- Sonicator (water bath or probe)
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Acclimatization: Allow the vial of Fulvestrant R enantiomer solid to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of Fulvestrant R enantiomer powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.07 mg of the compound (Molecular Weight = 606.77 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the Fulvestrant R enantiomer. For the 6.07 mg of compound, add 1 mL of DMSO.
- Inert Gas Purge: To prevent oxidation, it is recommended to purge the solvent with an inert gas like argon or nitrogen before adding it to the compound.[5]
- Dissolution:



- Cap the tube securely and vortex for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the solution.[6] A water bath sonicator is recommended to avoid overheating. Sonicate for 5-10 minute intervals until the solution is clear.
- Sterilization (Optional): If required for cell culture experiments, the stock solution can be sterilized by passing it through a 0.22 μm syringe filter. Ensure the filter is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[3]
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[3][6]

Protocol for Preparing Aqueous Working Solutions:

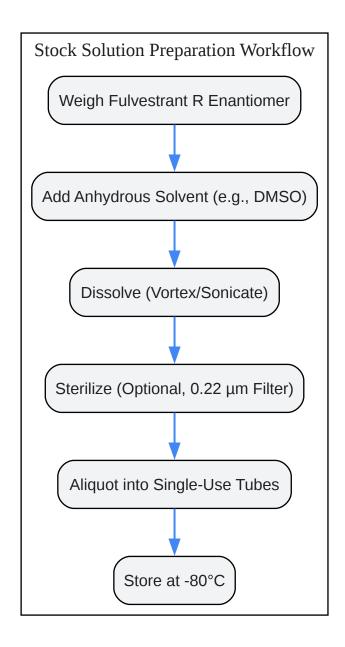
For biological experiments that require an aqueous solution, the organic stock solution can be diluted into an aqueous buffer or cell culture medium.[5]

- Preparation: Prepare the desired aqueous buffer or cell culture medium.
- Dilution: Directly before use, dilute the high-concentration organic stock solution into the
 aqueous medium to the final desired concentration. It is crucial to ensure that the final
 concentration of the organic solvent (e.g., DMSO) is not toxic to the cells and does not
 exceed the recommended percentage for the specific cell line or experimental model
 (typically <0.1%).
- Mixing: Mix the working solution thoroughly by gentle inversion or pipetting.
- Usage: Use the freshly prepared aqueous working solution immediately. It is not recommended to store aqueous solutions for more than one day.[5]

Visualizations



The following diagrams illustrate the experimental workflow for preparing the Fulvestrant R enantiomer stock solution and a simplified representation of its signaling pathway.



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Caption: Workflow for Fulvestrant R Enantiomer Stock Solution Preparation.





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Caption: Simplified Fulvestrant Mechanism of Action.

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